

Application Notes: Diisopropyl Ether for Liquid-Liquid Extraction

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Compound of Interest

Compound Name: Diisopropyl ether

Cat. No.: B094823

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Introduction

Diisopropyl ether (DIPE), also known as isopropyl ether, is a secondary ether widely utilized as a solvent in various industrial and laboratory applications.^{[1][2][3]} In the pharmaceutical and drug development sectors, DIPE serves as an effective medium for the extraction and purification of Active Pharmaceutical Ingredients (APIs) and other polar organic compounds from aqueous solutions.^{[1][4][5]} Its physical and chemical properties, such as its low water solubility and higher boiling point compared to diethyl ether, make it a valuable tool for liquid-liquid extraction protocols.^[6] However, its high flammability and tendency to form explosive peroxides necessitate strict safety protocols.^{[1][7][8]}

Physicochemical Properties and Advantages

Diisopropyl ether's utility as an extraction solvent is rooted in its specific physicochemical properties. It is a colorless, volatile liquid with a characteristic sweet, ether-like odor.^{[4][6][9]}

Key advantages for liquid-liquid extraction include:

- **Low Water Solubility:** DIPE is only slightly soluble in water (approx. 0.2-0.88 g/L at 20°C), which allows for clean phase separation from aqueous solutions.^{[1][6][9]}
- **Effective Solvent:** It is an excellent solvent for a wide range of nonpolar and moderately polar organic compounds, including oils, waxes, resins, and many APIs.^{[4][5][6]}

- **Higher Boiling Point:** Compared to diethyl ether, DIPE's higher boiling point (68.5°C) reduces solvent loss due to evaporation during handling.[6]
- **Density:** With a density of approximately 0.725 g/mL, it is less dense than water, ensuring it forms the upper layer in aqueous extractions, which can simplify procedural workflows.[1][9]

Data Presentation: Properties of **Diisopropyl Ether**

The following table summarizes the key quantitative data for **diisopropyl ether** relevant to its use in extraction protocols.

Property	Value	References
Chemical Formula	C ₆ H ₁₄ O	[1][4]
Molar Mass	102.177 g·mol ⁻¹	[1]
Appearance	Clear, colorless liquid	[2][6][9]
Density	0.725 g/mL (at 20°C)	[1][9]
Boiling Point	68.5 °C (155.3 °F)	[1]
Melting Point	-60 °C (-76 °F)	[1]
Solubility in Water	~2 g/L (0.2%) at 20°C	[1][9]
Vapor Pressure	119 mmHg (at 20°C)	[1]
Flash Point	-18 °F to -27 °C	[4][6]
Flammability Range	1.4%–21% in air	[4][6]

Safety Precautions

Working with **diisopropyl ether** requires strict adherence to safety guidelines due to its hazardous nature.

- **Peroxide Formation:** DIPE can form explosive peroxides when exposed to air and light, a reaction that proceeds more readily than with diethyl ether.[1][7][8] Containers should be

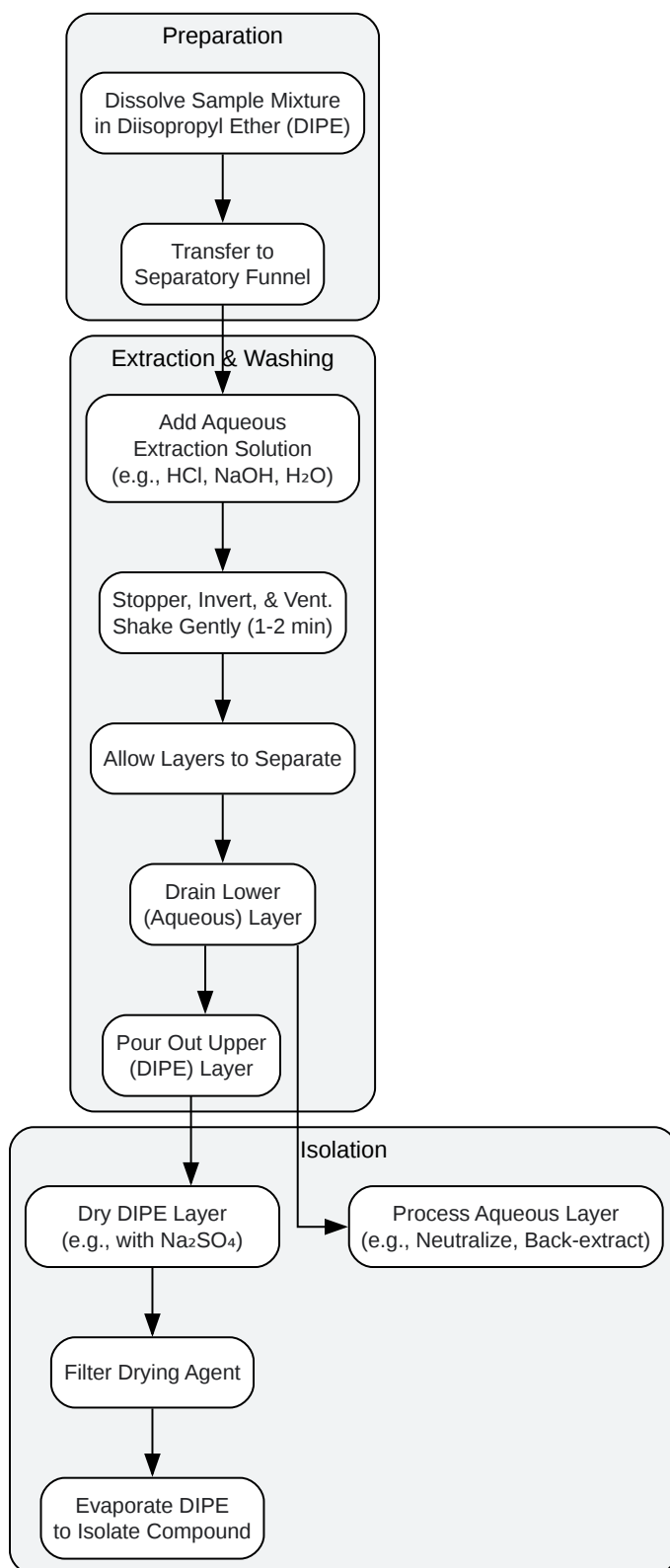
dated upon receipt and opening.[7] Always test for the presence of peroxides before use, especially with older containers or those with crystalline deposits around the cap.[1][8]

- **High Flammability:** The liquid and its vapors are highly flammable.[7][10][11] All work should be conducted in a well-ventilated fume hood, away from ignition sources such as open flames, hot plates, and sparks.[11][12] Use explosion-proof equipment and take measures against static discharge.[8][11]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses or a face shield, chemical-resistant gloves (e.g., butyl-rubber), and a lab coat.[7][12]
- **Storage:** Store in a cool, dry, well-ventilated, and fireproof area in tightly sealed containers, protected from light.[8][12]
- **Spills:** In case of a spill, remove all ignition sources, ventilate the area, and absorb the spill with an inert material like sand or vermiculite.[7][8]

Experimental Protocols

The following protocols provide detailed methodologies for performing liquid-liquid extractions using **diisopropyl ether**. These are generalized procedures that can be adapted for specific applications.

Diagram: General Liquid-Liquid Extraction Workflow



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Caption: General workflow for a single liquid-liquid extraction step.

Protocol 1: Separation of Acidic, Basic, and Neutral Compounds

This protocol outlines the separation of a three-component mixture using sequential acid-base extractions.

Materials:

- Sample mixture (containing acidic, basic, and neutral components)
- **Diisopropyl ether** (DIPE), peroxide-free
- 1 M Hydrochloric acid (HCl)
- 1 M Sodium hydroxide (NaOH)
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Separatory funnel, Erlenmeyer flasks, beakers
- pH paper
- Rotary evaporator

Methodology:

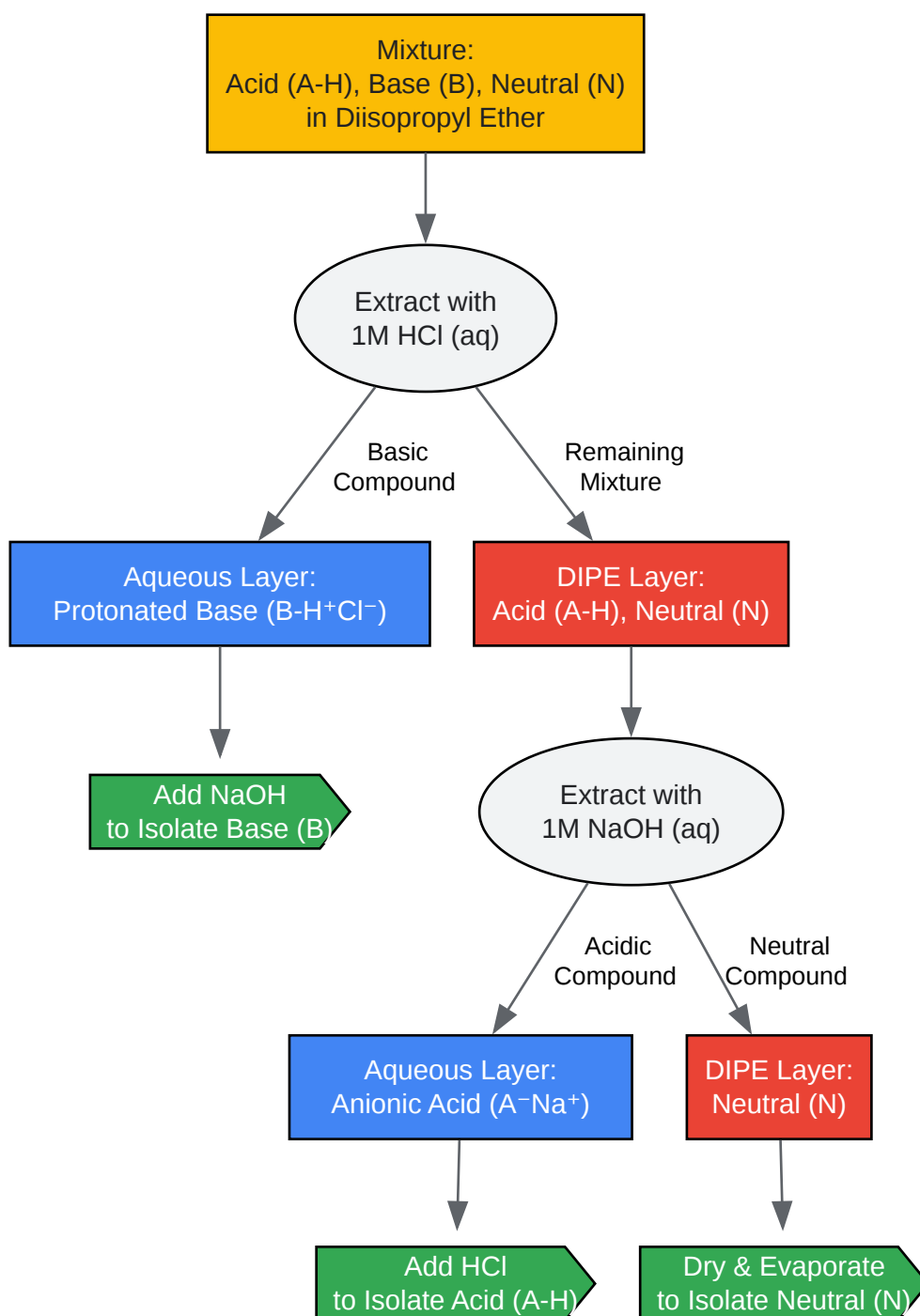
- **Dissolution:** Dissolve approximately 1-2 grams of the sample mixture in 30-50 mL of **diisopropyl ether**. Transfer the solution to a separatory funnel.[\[13\]](#)
- **Extraction of the Basic Compound:**
 - Add 15-20 mL of 1 M HCl to the separatory funnel.[\[13\]](#)[\[14\]](#)
 - Stopper the funnel, invert it, and open the stopcock to vent any pressure.[\[15\]](#)
 - Shake the funnel gently for 1-2 minutes, venting periodically.[\[14\]](#)

- Place the funnel back on a ring stand and allow the layers to fully separate. DIPE will be the top layer.
- Drain the lower aqueous layer into a flask labeled "Basic Extract".
- Repeat the extraction with a second 15-mL portion of 1 M HCl, combining the aqueous layers.[\[13\]](#)
- Extraction of the Acidic Compound:
 - To the remaining DIPE layer in the funnel, add 15-20 mL of 1 M NaOH.
 - Repeat the extraction procedure (venting, shaking, separating) as described in step 2.
 - Drain the lower aqueous layer into a flask labeled "Acidic Extract".
 - Perform a second extraction with 1 M NaOH and combine the aqueous layers.[\[13\]](#)
- Washing and Drying the Neutral Compound:
 - The DIPE layer now contains the neutral compound. Wash this layer with 15-20 mL of brine to remove residual water and dissolved salts.[\[16\]](#)[\[17\]](#)
 - Drain and discard the brine layer.
 - Pour the DIPE layer from the top of the funnel into a clean Erlenmeyer flask.
 - Add anhydrous sodium sulfate or magnesium sulfate and swirl. Continue adding the drying agent until some particles move freely without clumping.[\[18\]](#)[\[19\]](#)
 - Filter the dried solution to remove the drying agent.
- Isolation of Compounds:
 - Neutral Compound: Remove the DIPE from the filtered solution using a rotary evaporator to yield the isolated neutral compound.[\[17\]](#)
 - Acidic Compound: Cool the "Acidic Extract" flask in an ice bath. Slowly add 6 M HCl dropwise while stirring until the solution is acidic (test with pH paper).[\[16\]](#) The acidic

compound should precipitate. If it does, collect it via vacuum filtration. If it separates as an oil or does not precipitate, perform a back-extraction into a fresh portion of DIPE (3 x 20 mL).[20]

- Basic Compound: Cool the "Basic Extract" flask. Slowly add 6 M NaOH until the solution is basic.[14] The basic compound should precipitate and can be collected by filtration or back-extracted into DIPE as described for the acidic compound.

Diagram: Logical Flow of Acid-Base Extraction



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Caption: Separation logic for acidic, basic, and neutral compounds.

Conclusion

Diisopropyl ether is a versatile and effective solvent for liquid-liquid extraction in research and drug development, particularly for separating compounds based on their acid-base properties. Its distinct physical characteristics offer advantages over other common ethers. However, the significant safety hazards, primarily its flammability and potential for explosive peroxide formation, demand rigorous safety protocols and careful handling. When used appropriately, DIPE is an invaluable tool for the purification and isolation of chemical compounds.

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